

# Technical Guide: 2-Bromo-3,5-dichloroisonicotinic acid (CAS 343781-56-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 2-Bromo-3,5-dichloroisonicotinic acid

**Cat. No.:** B1272027

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes publicly available data for **2-Bromo-3,5-dichloroisonicotinic acid**. As of this writing, detailed experimental studies, including specific synthesis protocols and biological activity, have not been published in peer-reviewed literature or patent filings. The information presented is based on data from chemical suppliers and general knowledge of related compounds.

## Core Properties

**2-Bromo-3,5-dichloroisonicotinic acid** is a halogenated pyridine carboxylic acid derivative. Such scaffolds are of interest in medicinal chemistry due to the diverse biological activities exhibited by related isonicotinic acid analogs. The compound is a solid at room temperature.[\[1\]](#)

## Physicochemical Data

The quantitative properties of **2-Bromo-3,5-dichloroisonicotinic acid** are summarized below. Data is aggregated from publicly available sources provided by chemical suppliers.

Property	Value	Source
CAS Number	343781-56-6	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrCl <sub>2</sub> NO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	270.896 g/mol	<a href="#">[2]</a>
IUPAC Name	2-bromo-3,5-dichloroisonicotinic acid	
Physical Form	Solid	
Boiling Point	200-202 °C (Predicted)	
Purity	≥96%	
Storage Temperature	Ambient	

## Safety and Handling

Based on available safety data sheets, this compound should be handled with care in a laboratory setting.

Hazard Statement	Code
Causes skin irritation.	H315
Causes serious eye irritation.	H319
May cause respiratory irritation.	H335

Precautionary Statements: P261, P271, P280. Users should consult the full Safety Data Sheet (SDS) from their supplier before handling.

## Experimental Protocols

Note: No specific, peer-reviewed experimental protocols for the synthesis or biological evaluation of **2-Bromo-3,5-dichloroisonicotinic acid** have been found in the public domain. The following sections describe generalized, hypothetical procedures based on common practices for analogous compounds.

## Hypothetical Synthesis Outline

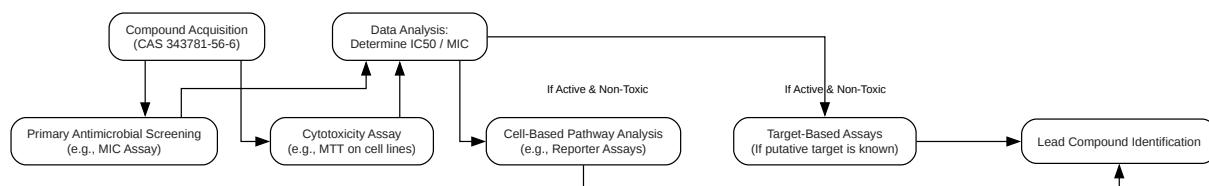
The synthesis of halogenated pyridine carboxylic acids often involves a multi-step process starting from a simpler pyridine core. A potential, though unverified, synthetic route could involve:

- Halogenation of a suitable pyridine precursor.
- Carboxylation of the pyridine ring, for instance, through lithiation followed by quenching with carbon dioxide.
- Purification of the final product, typically using techniques like recrystallization or column chromatography.

Without specific literature, this remains a generalized approach.

## General Workflow for Biological Screening

For novel isonicotinic acid derivatives, a common workflow to assess potential antimicrobial or other biological activity would follow the steps outlined below. This is a representative workflow and has not been specifically applied to the title compound.



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Caption: A generalized workflow for the initial biological evaluation of a novel chemical entity.

## Biological Activity and Signaling Pathways

There is no specific information in the public domain regarding the biological activity or mechanism of action of **2-Bromo-3,5-dichloroisonicotinic acid**.

However, the broader class of isonicotinic acids is well-studied. The most notable example is isoniazid, an anti-tuberculosis drug that acts as a prodrug. Upon activation by a mycobacterial catalase-peroxidase enzyme, it inhibits the synthesis of mycolic acid, a critical component of the bacterial cell wall. Other substituted isonicotinic acids have been investigated for a range of activities, including antibacterial, antifungal, and anti-inflammatory properties. The presence of halogen atoms (bromine and chlorine) on the pyridine ring of the title compound may significantly influence its physicochemical properties and potential biological interactions, a common strategy in drug design to enhance efficacy.

Due to the absence of data, no signaling pathway diagrams can be provided for **2-Bromo-3,5-dichloroisonicotinic acid**. Further research would be required to determine if it interacts with any biological targets and, if so, through which signaling cascades.

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## References

- 1. 2-Bromo-3,5-dichloroisonicotinic acid | CAS 343781-56-6 | TCIJT | [製品詳細](#) [tci-chemical-trading.com]
- 2. scbt.com [scbt.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)